

# Personal protective equipment for handling 4-(Bromomethyl)-3-methyl-5-phenylisoxazole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Bromomethyl)-3-methyl-5-phenylisoxazole

Cat. No.: B050187

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## Essential Safety and Handling Guide for 4-(Bromomethyl)-3-methyl-5-phenylisoxazole

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** (CAS No. 113841-59-1). Adherence to these protocols is essential to ensure a safe laboratory environment.

Chemical Identifier and Hazard Information:

Identifier	Value
Chemical Name	4-(Bromomethyl)-3-methyl-5-phenylisoxazole
CAS Number	113841-59-1[1]
Molecular Formula	C <sub>11</sub> H <sub>10</sub> BrNO
Molecular Weight	252.11

Hazard Classification:

Hazard Class	Category	Hazard Statement
Corrosive to Metals	Category 1	H290: May be corrosive to metals[1]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[1]

## Operational Plan: Safe Handling Protocol

All handling of **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** must be conducted in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[2]

### 1. Engineering Controls:

- Fume Hood: All weighing, handling, and solution preparation must occur within a certified chemical fume hood.[3]
- Ventilation: Ensure the laboratory has a well-maintained ventilation system.[2]
- Eyewash and Safety Shower: An accessible and operational eyewash station and safety shower are mandatory in the immediate work area.[4]

### 2. Personal Protective Equipment (PPE):

A comprehensive suite of PPE is required to prevent skin and eye contact.

Protection Type	Minimum Requirement	Recommended for High-Risk Operations
Eye/Face	ANSI-approved safety goggles with side shields.[2]	Full-face shield worn over safety goggles.[2][5]
Hand	Chemical-resistant gloves (e.g., Nitrile). Inspect for damage before use.[3][6]	Double-gloving with a flexible laminate glove as the inner layer.[2][5]
Body	Laboratory coat, long pants, and closed-toe shoes.[2]	Flame-resistant lab coat.[2]

### 3. Step-by-Step Handling Procedure:

- Preparation:
  - Ensure the fume hood is clean and uncluttered.[6]
  - Cover the work surface with absorbent, disposable bench paper.[3]
  - Assemble all necessary equipment (e.g., spatula, weigh paper, glassware).
- Donning PPE:
  - Put on all required PPE as outlined in the table above before handling the chemical.[6]
- Weighing and Transfer:
  - Use anti-static weigh paper or a tared container to weigh the solid compound.[3]
  - Handle the compound carefully to avoid generating dust.[3]
  - Use a spatula for all transfers.[3]
- Solution Preparation:
  - If preparing a solution, slowly add the solid to the solvent in a suitable container within the fume hood.[3]

- Keep the container capped when not in use.[3]
- Post-Handling:
  - Decontaminate the work area and any equipment used.
  - Properly doff PPE, avoiding contact with the outer surfaces of gloves.
  - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1][3]

## Disposal Plan: Hazardous Waste Management

All waste materials containing **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** must be treated as hazardous waste and disposed of in accordance with institutional, local, state, and federal regulations.[6]

Waste Segregation and Collection:

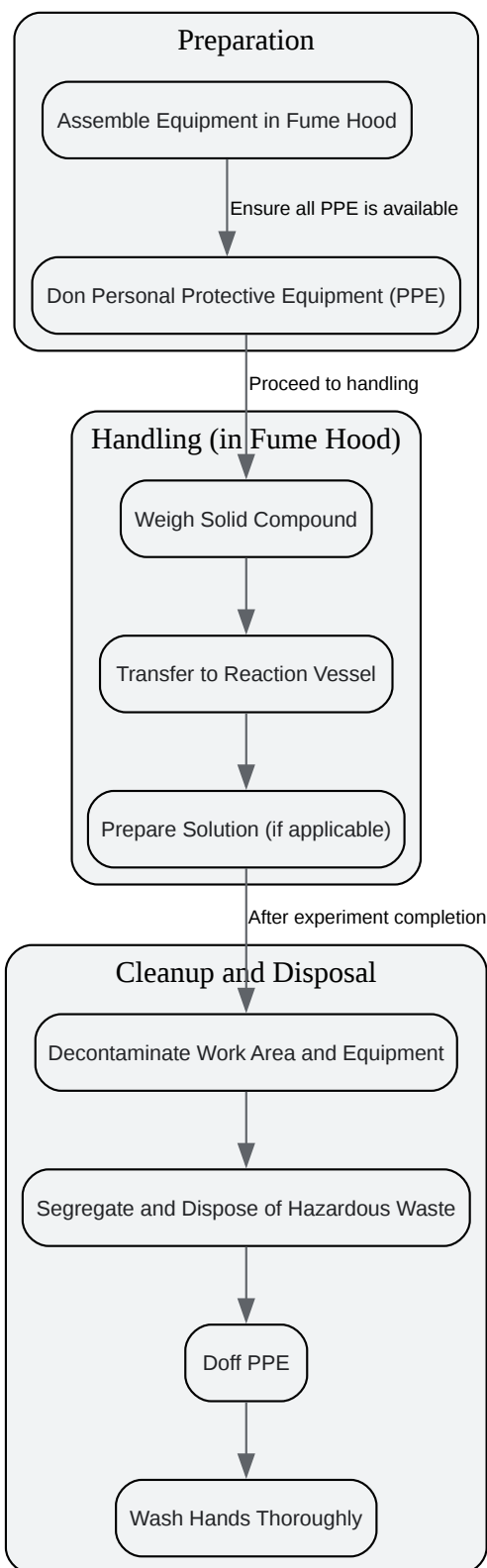
Waste Type	Collection and Labeling Procedure
Solid Waste	Collect unused solid compound, contaminated weigh paper, and other solid materials in a dedicated, clearly labeled hazardous waste container for halogenated organic compounds. [3]
Liquid Waste	Collect solutions containing the compound in a separate, clearly labeled hazardous waste container for halogenated organic solvents.[3]
Contaminated PPE	Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste stream.[3]

Disposal Method:

- All waste must be disposed of through a licensed hazardous waste disposal service.[3][6]

- High-temperature incineration at a permitted facility is the typical disposal method for brominated organic compounds.[3]
- Do not dispose of this chemical down the drain or in regular trash.[3]

## Experimental Workflow



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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Bromomethyl)-3-methyl-5-phenylisoxazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050187#personal-protective-equipment-for-handling-4-bromomethyl-3-methyl-5-phenylisoxazole]

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